

Personal protective equipment for handling Nerol-d6

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Compound of Interest

Compound Name: Nerol-d6

Cat. No.: B15560686

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Essential Safety and Handling Guide for Nerol-d6

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical reagents like **Nerol-d6**. This guide provides immediate, essential safety and logistical information, including detailed operational and disposal plans, to foster a secure and efficient research environment. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust through value beyond the product itself.

Personal Protective Equipment (PPE)

When handling **Nerol-d6**, a comprehensive approach to personal protection is critical to minimize exposure and ensure safety. The following personal protective equipment is required.

Hand Protection:

- Wear chemically resistant gloves, such as nitrile rubber (0.4 mm), chloroprene rubber (0.5 mm), or butyl rubber (0.7 mm).[\[1\]](#)[\[2\]](#)
- Always use proper glove removal technique to avoid skin contact.[\[2\]](#)
- Dispose of contaminated gloves after use and wash hands thoroughly.[\[2\]](#)

Eye and Face Protection:

- Safety glasses with side-shields are the minimum requirement.[3]
- For tasks with a splash hazard, chemical safety goggles are required.[3]
- In situations with a high risk of splashing, a face shield should be worn in addition to safety glasses or goggles.[3][4]

Skin and Body Protection:

- Wear a lab coat to protect clothing and skin. A fire-resistant lab coat is recommended as Nerol is a combustible liquid.[4][5]
- Closed-toe shoes are mandatory to protect feet from spills or dropped objects.[4]
- For extensive handling, impervious clothing that protects against chemical exposure should be used.[2]

Respiratory Protection:

- Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors.[5][6]
- If ventilation is inadequate, a respirator may be necessary. The type of respirator will depend on the concentration of airborne vapors.[4]

Quantitative Data Summary

The following table summarizes key quantitative data for Nerol, which should be considered as indicative for **Nerol-d6** in the absence of specific data.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O	[7]
Molecular Weight	154.25 g/mol	[7]
CAS Number	106-25-2	[1][6][7][8]
Boiling Point	Not specified	
Flash Point	Not specified	
Lower Explosion Limit	May be 5 - 15 °C below the flash point. Not relevant for classification.	[1]
Upper Explosion Limit	Not relevant for classification.	[1]
Autoignition Temperature	Not classified as self-igniting.	[1]

Experimental Protocols

Storage and Handling:

- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[1][9] For long-term stability of the deuterated standard, storage at -20°C is often recommended.[10] [11] Protect from light by using amber vials or storing in the dark.[10]
- Handling: Allow the container to reach room temperature before opening to prevent condensation.[11] Handle under an inert atmosphere, such as nitrogen or argon, to prevent oxidation and contamination.[10] Avoid contact with skin and eyes.[1] Wash hands thoroughly after handling.[1] Keep away from sources of ignition such as heat, sparks, and open flames.[1] Take precautionary measures against static discharge.[1]

Spill and Leak Procedures:

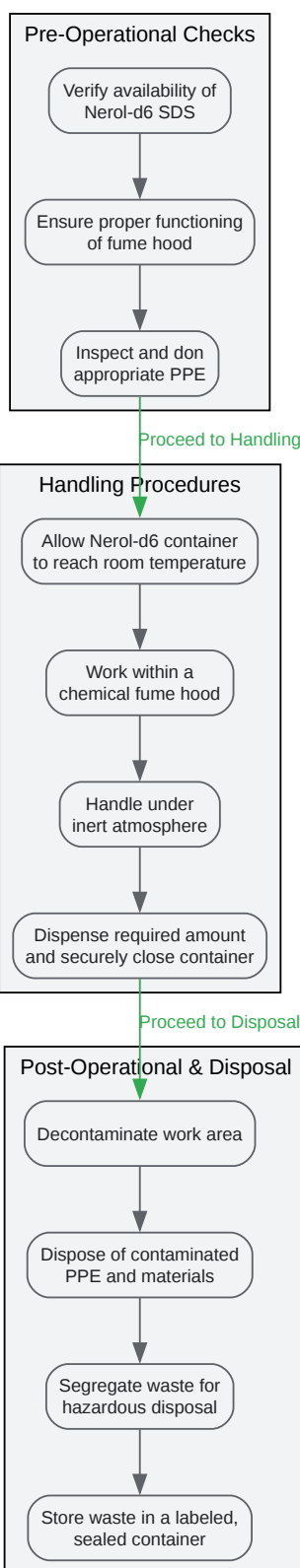
- Small Spills: Contain the spill with absorbent material such as sand, silica gel, or general-purpose binder.[1]
- Large Spills: Dike the spillage and pump off the product if possible.[1]

- Cleanup: Ventilate the area.[\[12\]](#) Wear appropriate PPE during cleanup.[\[9\]](#) Collect the absorbed material and place it in a suitable, closed container for disposal.[\[2\]](#)

Disposal Plan:

- Dispose of **Nerol-d6** and any contaminated materials as hazardous waste.[\[1\]](#)
- Do not discharge into drains, surface waters, or groundwater.[\[1\]](#)[\[12\]](#)
- Follow all local, regional, and national regulations for hazardous waste disposal.[\[13\]](#) Options for disposal may include incineration or a certified hazardous waste landfill.[\[14\]](#)

Procedural Workflow for Handling Nerol-d6



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